

Personal protective equipment for handling 1-Fluoro-4-nitrobenzene

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Compound of Interest

Compound Name: 1-Fluoro-4-nitrobenzene

Cat. No.: B070434

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Essential Safety and Handling Guide for 1-Fluoro-4-nitrobenzene

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Fluoro-4-nitrobenzene** (CAS No. 350-46-9). Adherence to these procedures is essential for ensuring laboratory safety.

Emergency Overview and Hazard Summary

1-Fluoro-4-nitrobenzene is a combustible, yellow liquid or solid that poses significant health risks.[1][2] It is harmful if swallowed, inhaled, or in contact with skin.[2][3][4] Inhalation is particularly toxic and may be fatal.[3] The substance causes skin and serious eye irritation.[1][2][5] Prolonged or repeated exposure may cause damage to organs.[2][3][5] It is also suspected of causing cancer and may cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, leading to cyanosis (bluish skin).[1][2][5]

Hazard Classifications:

- Acute Toxicity (Oral, Dermal): Category 4[2][5]
- Acute Toxicity (Inhalation): Category 3[2][5]
- Skin Corrosion/Irritation: Category 2[2][5]

- Serious Eye Damage/Irritation: Category 2[2][5]
- Carcinogenicity: Category 2[2][5]
- Specific Target Organ Toxicity (Repeated Exposure): Category 2[2][3][5]

Physical and Chemical Properties

Quantitative data for **1-Fluoro-4-nitrobenzene** is summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	350-46-9	[1]
Molecular Formula	FC ₆ H ₄ NO ₂	
Molecular Weight	141.10 g/mol	[3]
Appearance	Yellow clear liquid or dark yellow solid	[1][2]
Melting Point	21 °C (lit.)	[4]
Boiling Point	205 °C (lit.)	[4]
Density	1.33 g/mL at 25 °C (lit.)	
Flash Point	83 - 90 °C (181.4 - 194.0 °F) - closed cup	[1][4]
Vapor Pressure	5.5 mmHg (at 70 °C)	
Vapor Density	>1 (vs air)	

Personal Protective Equipment (PPE)

A thorough risk assessment should precede all work with this chemical to ensure the appropriate level of protection is used.[6] The following PPE is mandatory.

Protection Type	Specification	Rationale and Source(s)
Eye and Face	Chemical safety goggles and a face shield.	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1] [5] [6] [7]
Skin	Chemical-resistant gloves (inspect before use) and a complete protective suit.	Prevents skin contact, which is a primary route of exposure. The type of equipment depends on the concentration and amount of the substance used. [3] [5] [6]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when vapors or mists are generated, or if exposure limits are exceeded. [1] [5] [6] [8] Use a full-face respirator with appropriate cartridges (e.g., type ABEK, EN 14387) as a backup to engineering controls. [5] [6]

Operational Plan: Handling and Storage

Engineering Controls:

- Work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to keep airborne concentrations low.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Ensure an eyewash station and safety shower are immediately accessible.

Safe Handling Protocol:

- Preparation: Read and understand the Safety Data Sheet (SDS) thoroughly before starting work.[\[5\]](#) Ensure all required PPE is available and in good condition.

- Handling: Avoid all contact with skin, eyes, and clothing.[1][6] Do not inhale vapors or mists.[6][8]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[1][6][8] Take measures to prevent the buildup of electrostatic charge.[6]
- Hygiene: Wash hands and any exposed skin thoroughly after handling and before breaks, eating, or drinking.[1][3][6] Do not eat, drink, or smoke in the work area.[2][3] Contaminated clothing should be removed and washed before reuse.[3][7]

Storage Plan:

- Store in a cool, dry, well-ventilated place away from direct sunlight and heat.[1][3][8]
- Keep containers tightly closed and sealed upright to prevent leakage.[1][3][6]
- Store away from incompatible materials, such as strong oxidizing agents and strong bases.[1]

Emergency and Disposal Plan

First-Aid Measures:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[1][3][7]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][3][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3][7]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][7]

Spill Response:

- Evacuate: Evacuate unnecessary personnel from the spill area.[3][6]
- Ventilate: Ensure the area is well-ventilated.[1][3]
- Contain: Wearing full PPE, contain the spillage. Prevent it from entering drains.[6][8]
- Absorb: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[1][3]
- Collect: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[6]
- Decontaminate: Wash the spill area with soap and water.[1]

Disposal Plan:

- **1-Fluoro-4-nitrobenzene** and any contaminated materials must be disposed of as hazardous waste.[3]
- Disposal must be conducted in accordance with all applicable local, state, and federal regulations.[1][4] Do not allow the product to be released into the environment.[3][6]

Workflow for Handling 1-Fluoro-4-nitrobenzene

The following diagram outlines the essential workflow for safely handling this chemical, from initial planning to final disposal.

Workflow for Handling 1-Fluoro-4-nitrobenzene

[Click to download full resolution via product page](#)Safe handling workflow for **1-Fluoro-4-nitrobenzene**.

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